

Tetrabutylammonium Tetrahydroborate: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Tetrabutylammonium tetrahydroborate*

Cat. No.: *B15545659*

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Introduction

Tetrabutylammonium tetrahydroborate, also known as tetrabutylammonium borohydride, is a quaternary ammonium salt with the chemical formula $C_{16}H_{40}BN$.^{[1][2]} It is a powerful reducing agent utilized in various chemical syntheses, including the reduction of carbonyl compounds and the synthesis of nanoparticles.^{[1][3]} This technical guide provides a detailed overview of the safety information, handling procedures, and physical and chemical properties of **tetrabutylammonium tetrahydroborate**, compiled from various safety data sheets (SDS). This document is intended for researchers, scientists, and professionals in drug development who handle this compound.

Hazard Identification and Classification

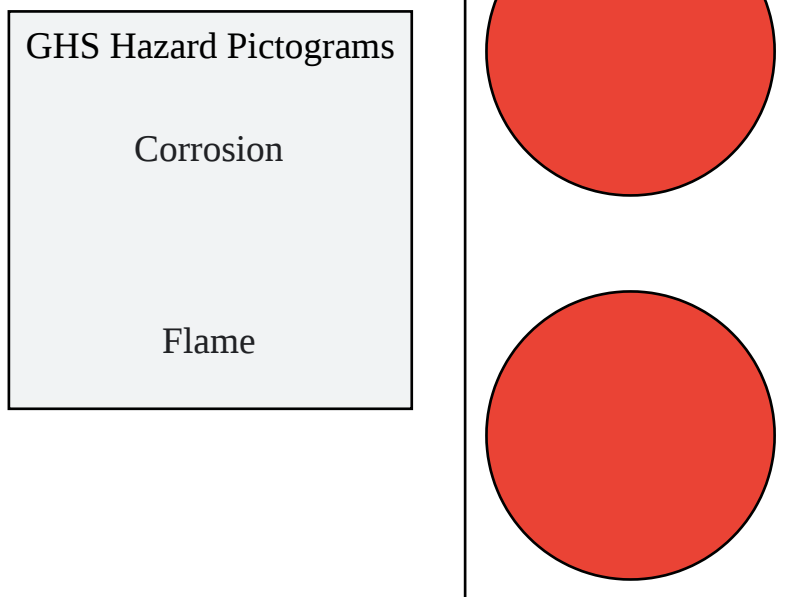
Tetrabutylammonium tetrahydroborate is classified as a hazardous chemical.^[4] The primary hazards associated with this compound are its reactivity with water and its corrosive nature.^[5]^[6]

GHS Classification:

- Substances and mixtures which, in contact with water, emit flammable gases: Category 2 (H261).^[6]
- Skin Corrosion/Irritation: Category 1B (H314).^[6]

- Serious Eye Damage/Eye Irritation: Category 1 (H318).[6]

The signal word for this chemical is "Danger".[5][6]



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GHS Pictograms for **Tetrabutylammonium Tetrahydroborate**.

Hazard and Precautionary Statements

Statement Type	Code	Statement
Hazard	H261	In contact with water releases flammable gases.[5][6]
Hazard	H314	Causes severe skin burns and eye damage.[5][6]
Precautionary	P223	Do not allow contact with water.[6]
Precautionary	P231+P232	Handle and store contents under inert gas. Protect from moisture.[5][7]
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapors/spray.[6]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
Precautionary	P302+P335+P334	IF ON SKIN: Brush off loose particles from skin. Immerse in cool water.[6][7]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
Precautionary	P310	Immediately call a POISON CENTER or doctor/physician. [5][6]
Precautionary	P402+P404	Store in a dry place. Store in a closed container.[7][8]
Precautionary	P501	Dispose of contents/container to an approved waste disposal

plant.[7]

First-Aid Measures

Immediate medical attention is required in case of exposure.[7]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen or artificial respiration. Seek medical advice if you feel unwell.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[5] For thermal burns, immerse the affected area in cool water.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[5][6]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person.[7] Seek immediate medical advice.[5]

Fire-Fighting Measures

This substance releases flammable gases in contact with water.[5]

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[5]
- Unsuitable Extinguishing Media: Do NOT use water or a heavy water stream.[5]
- Specific Hazards: In contact with water, it releases flammable gases.[5] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, hydrogen, and oxides of boron.[4][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Do not breathe dust or gas. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment.[7]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[7]
- Methods for Cleaning Up: Collect spillage. On land, sweep or shovel into suitable containers. Absorb spillage to prevent material damage.[5] Do not allow contact with water.[6]

Handling and Storage

- Handling: Handle under an inert atmosphere.[7] Avoid contact with skin and eyes.[5] Do not breathe dust.[7] Wear personal protective equipment.[7] Keep away from sources of ignition.[8]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[7][8] Store under an inert atmosphere as the substance is moisture-sensitive.[1][7] Protect from moisture.[5] The recommended storage temperature is below +30°C.[2][3]

Exposure Controls and Personal Protection

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[7] Ensure that eyewash stations and safety showers are close to the workstation location.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[5][9]
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[4][5]
 - Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter (type P3) if dust is generated.[9]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₄₀ BN[1][2]
Molecular Weight	257.31 g/mol [9]
Appearance	White to off-white crystalline powder or chunks[1][5]
Melting Point	124-128 °C[9]
Flash Point	140 °C (284 °F)[8]
Solubility	Soluble in chloroform (sparingly), DMSO (sparingly, with heating and sonication), and methanol (slightly).[1][2] Reacts with water.[5]
Stability	Stable under normal conditions.[4] Moisture sensitive.[1][4]

Stability and Reactivity

- **Reactivity:** Reacts violently with water to release flammable gases.[5][8]
- **Chemical Stability:** Stable under recommended storage conditions.[8] It is, however, sensitive to moisture.[1][4]
- **Conditions to Avoid:** Exposure to moist air or water, excess heat, and incompatible materials.[4][7]
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and water.[5][7]
- **Hazardous Decomposition Products:** Under fire conditions, it can decompose to form carbon oxides, nitrogen oxides (NO_x), and boron oxides.[8]

Toxicological Information

No acute toxicity data is available for this product.[6][7] It is classified as causing severe skin burns and eye damage.[6] The toxicological properties have not been fully investigated.[4]

Ecological Information

No specific ecotoxicity data is available as the substance reacts with water.^[4] It is not expected to be persistent in the environment due to its reactivity with water.^[4]

Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national hazardous waste regulations.^[4]^[10] Do not mix with other waste.^[10]

Transport Information

Tetrabutylammonium tetrahydroborate is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Subsidiary Hazard Class	Packing Group
DOT	UN3131	WATER-REACTIVE SOLID, CORROSIVE, N.O.S. (Tetrabutylammonium borohydride)	4.3	8	II
IATA	UN3131	Water-reactive solid, corrosive, n.o.s. (tetrabutylammonium tetrahydroborate)	4.3	8	II
IMDG	UN3131	WATER-REACTIVE SOLID, CORROSIVE, N.O.S. (tetrabutylammonium tetrahydroborate)	4.3	8	II

Experimental Protocols

Safety data sheets summarize the hazardous properties of a chemical but do not typically provide detailed experimental protocols for the studies that generated the data (e.g., LD50, LC50). The classifications provided are based on standardized criteria (GHS) and data from analogous compounds or expert judgment. For detailed methodologies, it would be necessary

to consult original toxicological and physicochemical research literature, which is beyond the scope of a standard safety data sheet.

Regulatory Information

This substance is listed on various international chemical inventories, including TSCA (USA), DSL (Canada), EINECS (Europe), AICS (Australia), and KECL (Korea).[7]

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